

# Acetylacetaldehyde Dimethyl Acetal: A Comprehensive Technical Profile

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## Compound of Interest

Compound Name: 4,4-Dimethoxy-2-butanone

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive chemical profile of acetylacetaldehyde dimethyl acetal, also known as 3,3-dimethoxybutanal or **4,4-dimethoxy-2-butanone**.<sup>[1]</sup> This document is intended for professionals in research, science, and drug development, offering detailed information on the compound's properties, synthesis, reactivity, and safety protocols.

## Core Chemical and Physical Data

Acetylacetaldehyde dimethyl acetal is a colorless to yellow liquid.<sup>[2][3]</sup> Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[4][5]
Molecular Weight	132.16 g/mol	[4][5]
CAS Number	5436-21-5	[1][5]
Density	0.996 g/mL at 25 °C	[3][5]
Boiling Point	70-73 °C at 20 mmHg	[3][5]
Melting Point	-82 °C	[4][5]
Refractive Index	1.414 at 20 °C	[3]
Flash Point	49 °C (121 °F)	[5]
Solubility	Decomposes in water; miscible with most common organic solvents.	[4]

## Synthesis and Experimental Protocols

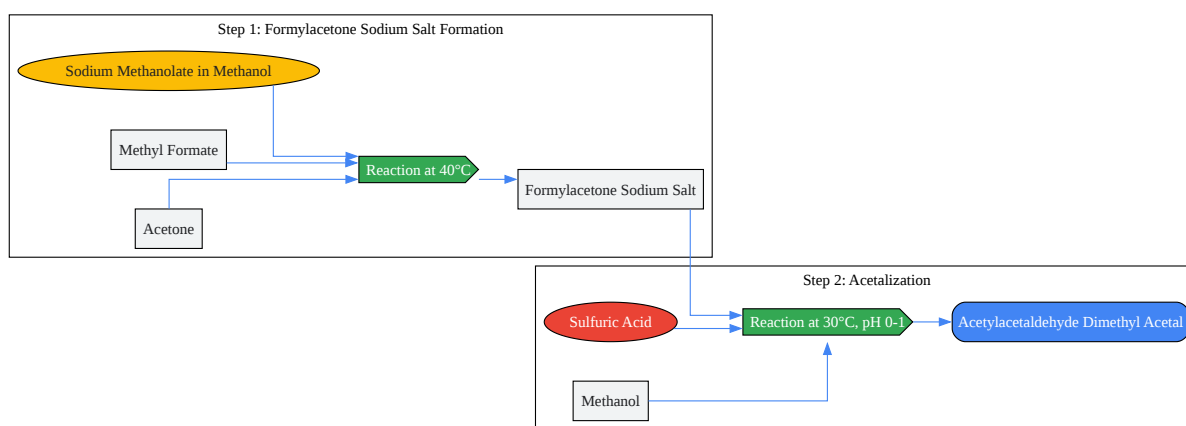
The synthesis of acetylacetaldehyde dimethyl acetal typically involves the reaction of a carbonyl compound with methanol in the presence of an acid catalyst. A general method for acetalization involves using an acid catalyst along with a dehydrating agent to drive the equilibrium towards the product.[6]

### Experimental Protocol: Acid-Catalyzed Acetalization of Formylacetone

A described synthesis method involves the following steps:

- **Preparation of Formylacetone Sodium Salt:** A mixture of acetone and methyl formate is added dropwise to a solution of sodium methanolate in methanol at 40 °C over 4 hours. The mixture is stirred for an additional hour and then cooled to 20 °C to yield formylacetone sodium salt.[3]
- **Acetalization:** The formylacetone sodium salt is transferred to a reactor with methanol. Sulfuric acid is added while maintaining the temperature at 30 °C. A solution of formylacetone is added concurrently with more sulfuric acid over 1 hour, keeping the pH

between 0 and 1. The reaction is stirred for an additional 4 hours at the same temperature and then cooled to 20°C.[3]



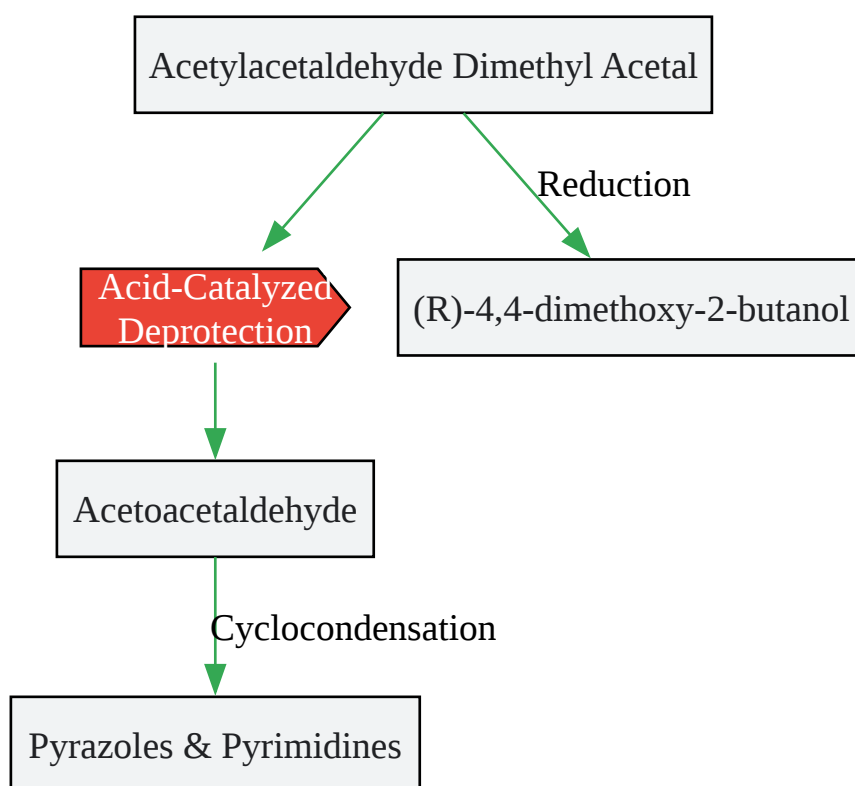
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Caption: Synthesis of Acetylacetaldehyde Dimethyl Acetal.

## Chemical Reactivity and Synthetic Utility

Acetylacetaldehyde dimethyl acetal is a valuable intermediate in organic synthesis.[3] Its utility stems from the presence of a protected aldehyde group, which allows for selective reactions at the ketone functionality.

- **Protecting Group Chemistry:** The dimethyl acetal serves as a protecting group for the aldehyde. Deprotection can be achieved under acidic conditions, regenerating the aldehyde for subsequent reactions.[6] This strategy is useful in multi-step syntheses where the aldehyde needs to be masked.
- **Applications in Synthesis:** It is used in the preparation of various compounds, including (R)-4,4-dimethoxy-2-butanol, pyrazoles, and pyrimidines.[3] It also serves as a precursor for the synthesis of acetoacetaldehyde.[3]



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Caption: Synthetic pathways involving Acetylacetaldehyde Dimethyl Acetal.

## Spectroscopic Profile

The structural characterization of acetylacetaldehyde dimethyl acetal is confirmed by various spectroscopic techniques.

Technique	Data
$^1\text{H}$ NMR	$\delta$ (ppm): 4.791, 3.362, 2.741, 2.185 (in $\text{CDCl}_3$ )
Mass Spec (MS)	Molecular Ion (m/z): 132. Key fragments: 101, 85, 75, 43.

Note: The provided  $^1\text{H}$  NMR data represents the chemical shifts of the different protons in the molecule. The mass spectrometry data indicates the mass-to-charge ratio of the molecular ion and its common fragments.

## Safety and Handling

Acetylacetaldehyde dimethyl acetal is a flammable liquid and vapor.<sup>[2][1][7]</sup> It may cause eye, skin, and respiratory tract irritation.<sup>[2]</sup> The toxicological properties of this material have not been fully investigated.<sup>[2]</sup>

Safety Aspect	Recommendation
Handling	Wash thoroughly after handling.[2] Use with adequate ventilation and avoid contact with eyes, skin, and clothing.[2] Ground and bond containers when transferring material and use spark-proof tools.[2][7]
Personal Protective Equipment	Wear safety glasses with side shields, protective gloves, and appropriate clothing to prevent skin exposure.[7]
Storage	Keep in a dry, cool, and well-ventilated place.[1] Keep the container tightly closed and away from heat, sparks, and flame.[1]
First Aid (Eyes)	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical aid.[2]
First Aid (Skin)	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[2]
First Aid (Ingestion)	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get immediate medical aid.[2]
First Aid (Inhalation)	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. Get immediate medical aid.[2]

This technical guide provides a foundational understanding of acetylacetaldehyde dimethyl acetal for its safe and effective use in a laboratory setting. For more detailed information, consulting the referenced safety data sheets is highly recommended.

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